

Chlorobutanol Stability & Handling Parameters

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Compound Focus: Chlorobutanol

CAS No.: 1320-66-7

Cat. No.: S1505353

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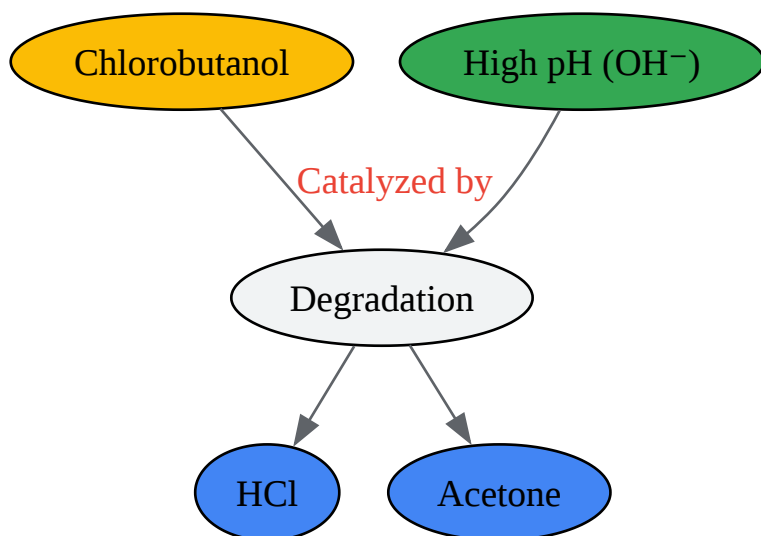
Parameter	Condition/Value	Impact on Stability / Note
General Storage	Sealed in dry, Room Temperature [1] [2] [3]	Essential to maintain stability and prevent sublimation [4] [2].
Thermal Stability	Stable at room temperature [1] [2] [3]	Degrades upon combustion, emitting toxic fumes [1] [2] [3].

| **Aqueous Solution Stability** | Highly pH-dependent | - **Optimal pH:** ~3 [2] [3]

- **Half-life at pH 7.5:** ~3 months (at 25°C) [2] [3]
- **Degradation Products:** HCl, acetone [4]. | | **Volatility & Loss** | Readily sublimates [4] [2] [3] | - **Autoclaving Loss:** ~30% at pH 5 [2] [3]
- **Plastic/Rubber:** Rapid loss due to sorption; incompatible [2] [3]. |

Degradation Pathway and Key Influences

In aqueous solutions, the primary route of **chlorobutanol** degradation is base-catalyzed hydrolysis. The process and its dependencies can be visualized as follows:



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Chlorobutanol degradation is catalyzed by high pH, producing HCl and acetone.

Experimental & Formulation Guidance

When working with **chlorobutanol** in the lab or in formulation development, please consider the following critical points:

- **Stability-Indicating Methods:** When analyzing **chlorobutanol** in solution, use techniques like HPLC to monitor its concentration over time. Be aware that the degradation products include hydrochloric acid (HCl) and acetone [4] [2] [3], so pH measurement and gas chromatography (for acetone) can also serve as indirect stability indicators.
- **Formulation Strategy:** To ensure stability and efficacy, you should buffering the formulation to an acidic pH (around 3-5) is crucial [2] [3]. For sterile products, consider aseptic filtration instead of autoclaving to avoid significant volatile loss [2] [3]. Always use glass containers and avoid rubber stoppers or plastic components that can adsorb the compound [2] [3].
- **Handling and Safety:** As a solid, **chlorobutanol** sublimates readily [4], so store it in a tightly sealed, airtight container [2] [3]. Note that it is a skin and severe eye irritant [4] [2] [3], so use appropriate personal protective equipment (PPE) during handling.

Key Considerations for Researchers

The available data on **chlorobutanol**'s stability is well-established, but much of the specific kinetic data (such as the half-life at pH 7.5) comes from older literature [2] [3]. While these principles are reliable, you should confirm them under your specific experimental conditions.

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References

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2. Chlorobutanol | 57-15-8 [chemicalbook.com]
3. Chlorobutanol CAS#: 57-15-8 [amp.chemicalbook.com]
4. Chlorobutanol [en.wikipedia.org]

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